

Inter-laboratory Comparison of Propazine Quantification: A Guide for Researchers

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This guide provides a comparative overview of analytical performance for the quantification of Propazine in water matrices, drawing upon data from an independent laboratory validation study and a proficiency testing scheme. It is intended for researchers, scientists, and drug development professionals seeking to evaluate and implement reliable analytical methods for this herbicide.

Executive Summary

The accurate quantification of Propazine, a widely used herbicide, is crucial for environmental monitoring and regulatory compliance. This guide presents a summary of inter-laboratory performance data to assist in the selection and validation of analytical methods. Data from a United States Environmental Protection Agency (US EPA) Independent Laboratory Validation (ILV) study and a proficiency testing (PT) round from the Environment Agency Austria are compared, highlighting the expected performance of a validated analytical method and the variability observed among different laboratories.

Data Presentation

The following tables summarize the quantitative data from the two key studies.

Table 1: Single-Laboratory Validation of Syngenta Method GRM014.02A for Propazine in Water^[1]

This table presents the recovery and reproducibility data from an independent laboratory validating the Syngenta Method GRM014.02A. The study analyzed fortified samples of groundwater, surface water, and treated (finished) drinking water at two concentration levels.

Matrix	Fortification Level (µg/L)	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)
Groundwater	0.050	96	4.5
0.50	95	2.7	
Surface Water	0.050	98	3.8
0.50	94	2.9	
Treated Water	0.050	97	3.5
0.50	96	2.5	

Table 2: Results of Proficiency Test for Propazine in Groundwater and Drinking Water (Round H102)^[2]

This table summarizes the results from a proficiency testing round involving 17 laboratories. The assigned value was determined by the robust mean of the participants' results.

| Sample | Matrix | Assigned Value (µg/L) | Standard Deviation for PT (µg/L) | Number of Participants | Number of Satisfactory Results ($|z| \leq 2$) | |---|---|---|---|---|---| | H102 A | Groundwater | 0.138 | 0.0345 | 17 | 16 | | H102 B | Drinking Water | 0.046 | 0.0115 | 17 | 16 |

Experimental Protocols

Syngenta Method GRM014.02A: Quantification of Propazine in Water by LC-MS/MS

This method is applicable for the quantification of atrazine, simazine, and propazine in various water matrices.

1. Sample Preparation:

- Water samples are directly analyzed without any extraction or concentration steps.

2. LC-MS/MS Analysis:

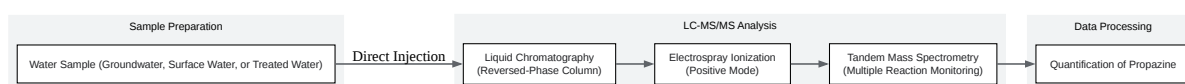
- Instrumentation: A Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS) is used.
- Chromatographic Separation: The analytical separation is achieved on a suitable reversed-phase HPLC column.
- Ionization: Electrospray ionization (ESI) in positive ion mode is employed.
- Detection: The detection is performed using Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for Propazine.

Proficiency Testing Scheme Protocol (Environment Agency Austria)

While the specific analytical methods used by each of the 17 participating laboratories in the proficiency test are not detailed in the summary report, the scheme requires laboratories to use their routine, validated methods for the analysis of pesticides in water. The performance of each laboratory is then evaluated based on their reported results against the assigned value.

Visualizations

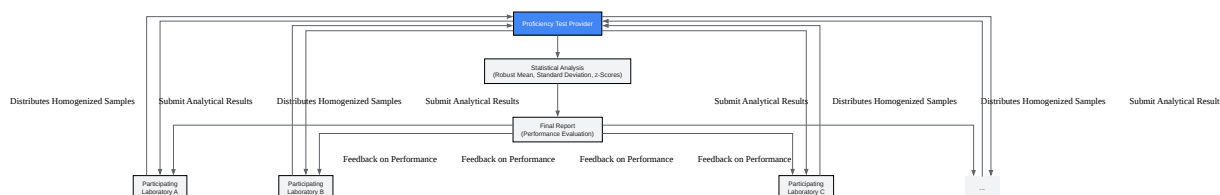
Experimental Workflow for Syngenta Method GRM014.02A



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Caption: Workflow for Propazine quantification using Syngenta Method GRM014.02A.

Logical Flow of a Proficiency Testing Scheme



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Caption: General workflow of an inter-laboratory proficiency testing scheme.

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